

Proper Disposal Procedures for PEG 23 Lauryl Ether

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Compound of Interest

Compound Name: PEG 23 lauryl ether

Cat. No.: B15546263

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Ensuring the safe and environmentally responsible disposal of **PEG 23 lauryl ether**, also known as Brij 35, is critical for laboratory safety and compliance. This document provides a comprehensive, step-by-step guide for researchers, scientists, and drug development professionals on the proper handling and disposal of this substance.

Immediate Safety and Handling Precautions

Before handling **PEG 23 lauryl ether**, it is imperative to be familiar with its potential hazards. This substance is an irritant to the eyes, skin, and respiratory system.^[1] Always wear appropriate personal protective equipment (PPE), including chemical safety goggles, compatible chemical-resistant gloves, and a lab coat.^{[1][2]} Work in a well-ventilated area, preferably with mechanical exhaust, and ensure that a safety shower and eye bath are readily accessible.^{[1][2]}

Step-by-Step Disposal Protocol

The primary and recommended method for the disposal of **PEG 23 lauryl ether** is through a licensed professional waste disposal service.^{[1][3]} Adherence to all federal, state, and local environmental regulations is mandatory.^{[1][4]}

- Waste Collection:
 - Collect waste **PEG 23 lauryl ether** and any contaminated materials in suitable, tightly closed containers.^{[1][2][3]}

- Clearly label the waste containers with the chemical name and associated hazards.
- Do not mix with other waste materials.[\[5\]](#)
- Engage a Licensed Waste Disposal Service:
 - Contact a certified chemical waste disposal company to arrange for pickup and disposal.
 - Provide the waste disposal service with the Safety Data Sheet (SDS) for **PEG 23 lauryl ether** to ensure they can handle it appropriately.
- Recommended Disposal Technology:
 - The preferred method of disposal is chemical incineration.[\[1\]](#) The material should be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)
 - Alternatively, the waste can be sent to an authorized waste incinerator that allows for energy recovery.[\[6\]](#)[\[7\]](#)
- Disposal of Contaminated Packaging:
 - Empty containers should be handled as the product itself.[\[5\]](#)
 - Dispose of contaminated packaging and liners in the same manner as the chemical waste, through a licensed disposal service.[\[3\]](#)

Emergency Procedures for Spills

In the event of a spill, follow these procedures to minimize exposure and environmental contamination:

- Evacuate and Ventilate: Evacuate unnecessary personnel from the spill area and ensure adequate ventilation.[\[8\]](#)
- Wear Appropriate PPE: Before addressing the spill, don the required personal protective equipment, including a respirator, chemical safety goggles, rubber boots, and heavy rubber gloves.[\[1\]](#)

- Containment and Cleanup:
 - Small Spills: Absorb the spilled material with an inert substance like sand or vermiculite.[\[1\]](#)
Place the absorbed material into a closed container for disposal.[\[1\]](#)[\[4\]](#)
 - Large Spills: If the product is in its liquid form, absorb it with an inert material.[\[4\]](#) If it is a solid, use a shovel to place the material into a suitable waste disposal container.[\[4\]](#)
- Decontaminate the Area: After the material has been completely picked up, wash the spill site and ventilate the area.[\[1\]](#)
- Waste Disposal: Dispose of the contained spill waste according to the procedures outlined above.

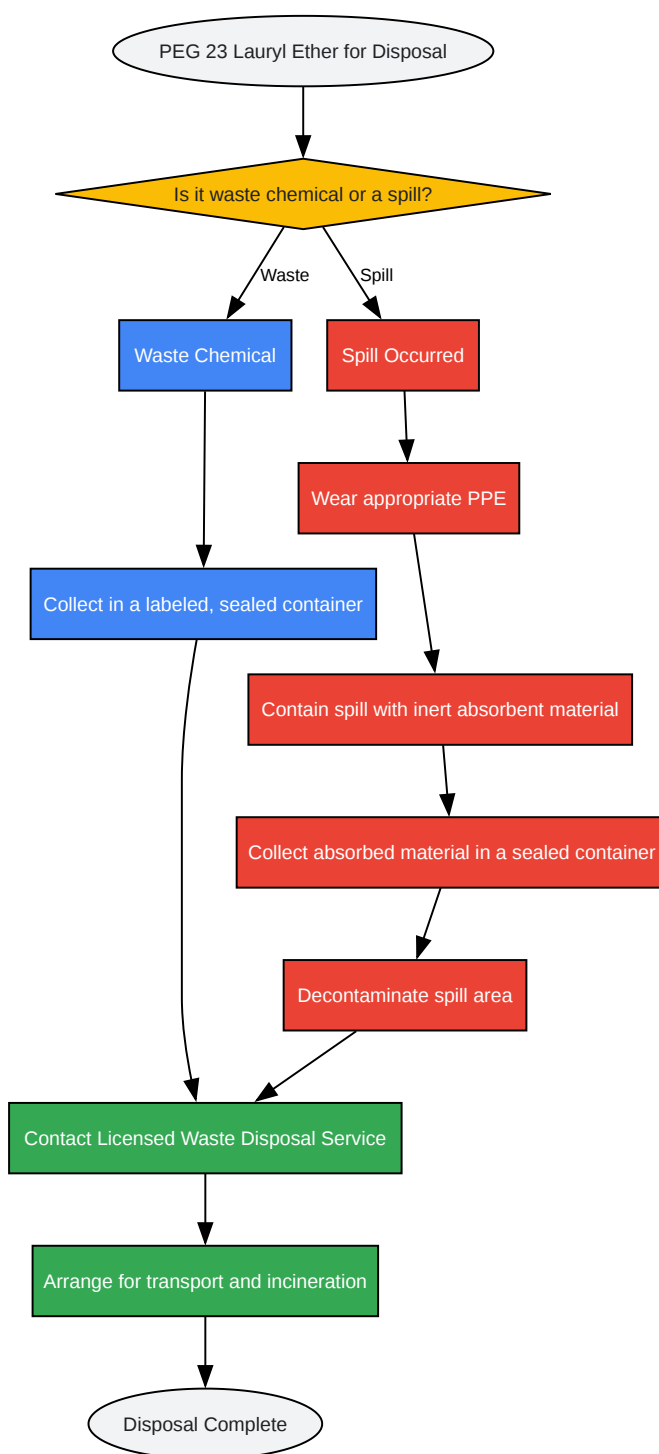
Chemical and Physical Properties

The following table summarizes key quantitative data for **PEG 23 lauryl ether**.

Property	Value
CAS Number	9002-92-0 [1]
Molecular Formula	C ₅₈ H ₁₁₈ O ₂₄ [9]
Melting Point	41 - 45 °C [1]
Boiling Point	100 °C [1]
Flash Point	> 149 °C (> 300.2 °F) [4] [10]
pH	5.5 - 7.5 (100 g/l) [1]
Solubility	Soluble in water [1] [10]
Vapor Pressure	< 1 mmHg at 20 °C [1]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **PEG 23 lauryl ether** waste and the management of spills.



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Disposal and Spill Response Workflow for **PEG 23 Lauryl Ether**.

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